

Technical Guide: Solubility & Handling of 6-Azido-1H-indole

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Compound of Interest

Compound Name: 6-Azido-1H-indole

CAS No.: 81524-75-6

Cat. No.: B1499585

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Executive Summary

6-Azido-1H-indole (CAS: 165664-41-9) is a lipophilic, bicyclic heteroaromatic compound. Its solubility profile is governed by the indole core's aromaticity and the azido group's non-polar, electron-rich character.

- Primary Solvent (Stock): Dimethyl Sulfoxide (DMSO) is the gold standard for high-concentration stocks (>50 mM).
- Secondary Solvent (Working): Methanol (MeOH) serves as an excellent intermediate solvent for dilutions but has lower saturation limits than DMSO.
- Critical Constraint: The azido moiety () is photosensitive and thermally labile. Dissolution protocols must minimize heat and light exposure to prevent degradation into reactive nitrenes.

Physicochemical Profile & Solubility Logic

To understand the solubility behavior, we must analyze the molecule's structural components.

[1]

Property	Value (Est.)	Impact on Solubility
Molecular Weight	158.16 g/mol	Low MW facilitates rapid dissolution kinetics.
LogP (Octanol/Water)	~2.6 – 2.9	Moderately lipophilic. Poor water solubility; high affinity for organic polar aprotic solvents.
H-Bond Donors	1 (Indole NH)	Capable of H-bonding with DMSO () and Methanol ().
H-Bond Acceptors	2 (Azide N)	Weak acceptance; relies on solvent dipole interactions.

Solvent Compatibility Matrix

Solvent	Solubility Rating	Saturation Limit (Est.)*	Role in Workflow
DMSO	Excellent	> 100 mM (> 15 mg/mL)	Stock Solution. Stabilizes the dipole; prevents aggregation.
Methanol	Good	~ 50 mM (~ 8 mg/mL)	Reaction Solvent. Good for transfers; easily evaporated.
Water/PBS	Poor	< 1 mM	Precipitation Risk. Requires slow addition or co-solvents (e.g., Pluronic F-127).

*Note: Saturation limits are conservative estimates based on structural analogs (5-azidoindole). Empirical determination is recommended for concentrations >50 mM.

Experimental Protocols

Protocol A: Preparation of High-Concentration Stock (DMSO)

Objective: Create a stable 50 mM stock solution. Safety: Azides can be explosive. Do not use metal spatulas if possible (use Teflon/plastic). Work in a fume hood.

- Weighing: Weigh 7.9 mg of **6-azido-1H-indole** into a chemically resistant amber glass vial (to block UV light).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade 99.9%).
 - Why Anhydrous? Water in DMSO decreases solubility and can accelerate hydrolytic degradation over long-term storage.
- Dissolution: Vortex gently for 30 seconds.
 - Observation: The solid should dissolve rapidly to form a clear, slightly yellow solution.
 - Troubleshooting: If particles persist, sonicate in a water bath for 2 minutes. Monitor temperature—do not let the bath exceed 30°C.
- Storage: Aliquot into small volumes (e.g., 50 L) to avoid freeze-thaw cycles. Store at -20°C or -80°C.

Protocol B: Dilution into Methanol (Working Solution)

Objective: Prepare a working solution for spectroscopy or reaction screening.

- Calculation: Determine the required volume of DMSO stock.
 - Example: To make 1 mL of 1 mM solution in MeOH, use 20

L of 50 mM DMSO stock.

- Mixing: Pipette the Methanol into the destination vial first.
- Injection: Inject the DMSO stock directly into the Methanol while vortexing.
 - Mechanism:^[2]^[3]^[4] This "jetting" technique prevents local concentration spikes that cause transient precipitation.

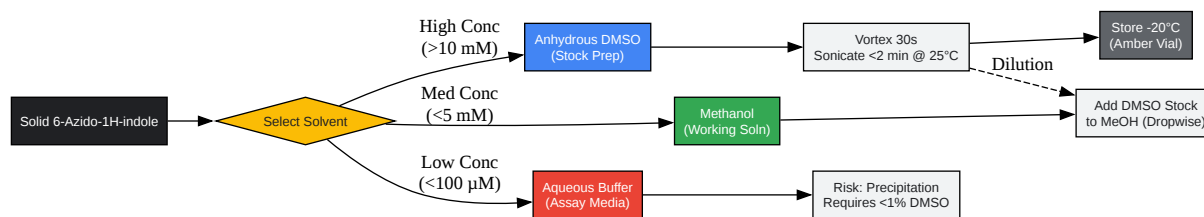
Stability & Critical "Don'ts"

The 6-azido group is the "Achilles' heel" of this molecule.

- No Reducing Agents: Avoid DTT (Dithiothreitol), TCEP, or -mercaptoethanol in your buffers. These will reduce the azide () to an amine (), destroying the compound's utility for click chemistry.
- Light Protection: The aryl azide can photolyze to a nitrene upon exposure to UV or intense blue light.
 - Mitigation: Wrap vials in aluminum foil or use amber glassware. Perform experiments under low-light conditions if possible.
- Avoid Strong Acids: While the indole ring is acid-sensitive (dimerization), the azide can also decompose under highly acidic conditions. Keep pH > 4.

Workflow Visualization

The following diagram illustrates the decision logic for solvent selection and the safe dissolution workflow.



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Figure 1: Solubility decision matrix and processing workflow. Blue path indicates the optimal route for stable stock preparation.

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